Essential Guide to the Proper Disposal of LRRK2 Inhibitors

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*LRRK2 inhibitor 1*
Cat. No.:	*B2725292*

Get Quote

This guide provides procedural, step-by-step information for the safe and compliant disposal of LRRK2 inhibitors in a laboratory setting. The primary focus is on ensuring the safety of researchers and the environment by adhering to established chemical waste management protocols.

Crucial First Step: Identify Your Specific Inhibitor

The term "LRRK2 inhibitor" can refer to numerous distinct chemical compounds, each with unique properties and hazard profiles. Before proceeding, you must identify the specific inhibitor you are using by its Chemical Abstracts Service (CAS) number and consult its corresponding Safety Data Sheet (SDS) provided by the manufacturer. The SDS is the primary source of information for safe handling and disposal.

Different LRRK2 inhibitors can have vastly different hazard classifications. For example, one compound may be classified as non-hazardous, while another may be harmful if swallowed and toxic to aquatic life.

Comparative Data of LRRK2 Inhibitors

© 2026 BenchChem. All rights reserved.

To illustrate the variability among these compounds, the following table summarizes information for different molecules marketed as LRRK2 inhibitors.

Product Name	CAS Number	Molecular Formula	Hazard Classification	Disposal Recommendation
LRRK2 inhibitor 1	1802525-61-6	$C_{20}H_{23}N_5O_4$	Not a hazardous substance or mixture	Dispose in accordance with local, state, and federal regulations
LRRK2-IN-1	1234480-84-2	$C_{31}H_{38}N_8O_3$	SDS not available in search results. Assumed potentially hazardous.	Follow hazardous chemical waste procedures.
LRRK2 inhibitor 18	1459257-24-9	$C_{16}H_{15}F_3N_6O$	Harmful if swallowed; Very toxic to aquatic life with long lasting effects	Dispose of contents/container to an approved waste disposal plant

Disposal Workflow

The following diagram outlines the critical decision-making process for the proper disposal of any LRRK2 inhibitor.

- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of LRRK2 Inhibitors]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2725292/docs#essential-guide-to-the-proper-disposal-of-lrrk2-inhibitors]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.